

Structural Analysis and Synthetic Utility of 3,4-Difluoro- -Homophenylalanine

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Compound of Interest

Compound Name: 3-Amino-4-(3,4-difluorophenyl)butyric acid

Cat. No.: B12287286

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Executive Summary

In the landscape of modern peptidomimetic drug design, 3,4-difluoro-

-homophenylalanine represents a high-value scaffold. It combines two critical medicinal chemistry strategies: fluorine bioisosterism and backbone homologation.

This molecule is not merely a building block; it is a strategic tool used to modulate lipophilicity, enhance metabolic stability against P450 oxidation, and induce specific secondary structures (foldamers) that natural

-amino acids cannot access. This guide provides a definitive structural analysis, synthesis workflow, and application logic for researchers integrating this residue into therapeutic peptides.

Chemical Identity & Physicochemical Properties[1] [2][3]

The nomenclature "

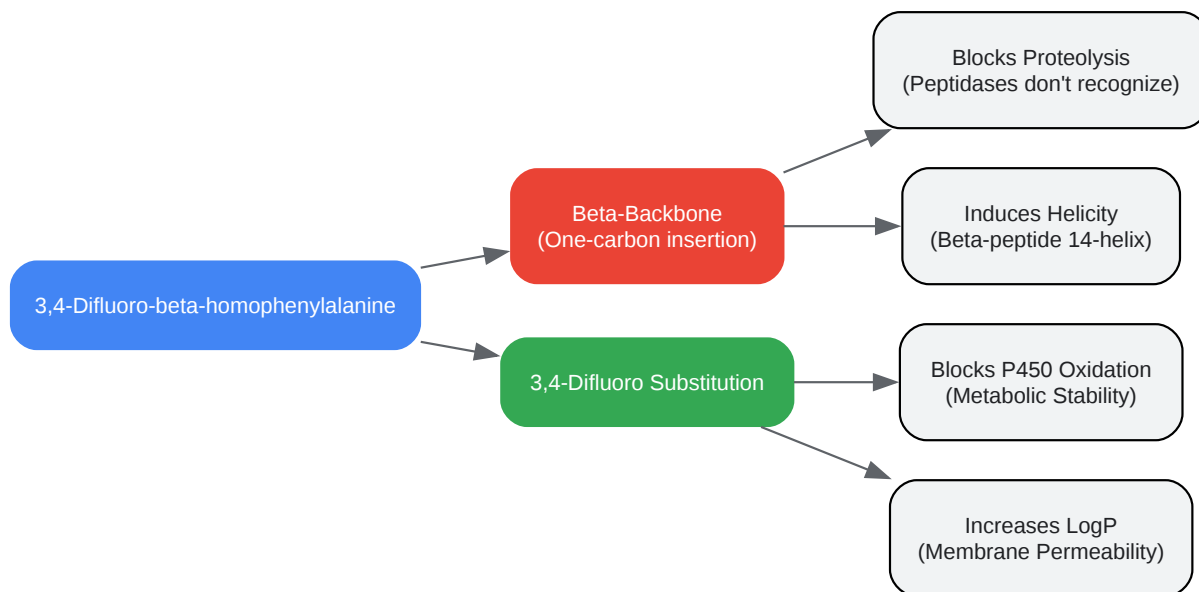
-homo" typically refers to the one-carbon homologation of a natural
-amino acid. In this specific case, the insertion of a methylene (
) group into the backbone of 3,4-difluorophenylalanine results in a
-amino acid, where the side chain resides on the
-carbon relative to the carboxylate.

Core Data Table

Property	Data Specification
IUPAC Name	3-amino-4-(3,4-difluorophenyl)butanoic acid
Common Name	3,4-difluoro- -homophenylalanine
Molecular Formula	
Molecular Weight (Free Base)	215.20 g/mol
Molecular Weight (HCl Salt)	251.66 g/mol
Molecular Weight (Boc-Protected)	315.31 g/mol
CAS (Boc-D-isomer)	269396-59-0
CAS (Fmoc-L-isomer)	270063-55-3
Chirality	Retention of configuration from parent -AA (typically available as L or D)

Structural Logic Diagram (SAR)

The following diagram illustrates how specific structural features of the molecule translate into biological utility.



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Figure 1: Structure-Activity Relationship (SAR) mapping. The

-backbone confers stability, while fluorination tunes physicochemical properties.

Synthetic Methodology: Arndt-Eistert Homologation

The synthesis of 3,4-difluoro-

-homophenylalanine is most reliably achieved via the Arndt-Eistert homologation. This protocol converts the parent

-amino acid (N-protected 3,4-difluorophenylalanine) into its

-homologue with retention of stereochemistry.

Critical Reagents

- Starting Material: Boc-3,4-difluoro-L-phenylalanine.[1]
- Activation: Isobutyl chloroformate / N-methylmorpholine (NMM).
- Homologation: Diazomethane (

) or TMS-diazomethane (safer alternative).

- Rearrangement: Silver benzoate (

) catalyst.

Step-by-Step Protocol

Note: This protocol assumes a scale of 1-5 mmol. All steps involving diazomethane must be performed in a dedicated fume hood with blast shields due to explosion risks.

- Mixed Anhydride Formation:

- Dissolve Boc-3,4-difluoro-Phe-OH in dry THF at -15°C.
- Add 1.1 eq NMM followed by 1.1 eq isobutyl chloroformate.
- Checkpoint: Stir for 15-20 mins. Precipitation of NMM

HCl confirms activation.

- Diazoketone Synthesis:

- Filter off the amine salt (optional but recommended) or add the mixture directly to a cold solution of diazomethane (excess, ~2-3 eq) in diethyl ether.
- Stir at 0°C for 1 hour, then warm to RT overnight.
- Validation: TLC should show a new, less polar spot (yellow component).
- Evaporate solvent carefully to yield the
-diazoketone intermediate.

- Wolff Rearrangement:

- Dissolve the diazoketone in THF/Water (9:1).
- Add 0.1 eq Silver Benzoate dissolved in triethylamine (TEA).

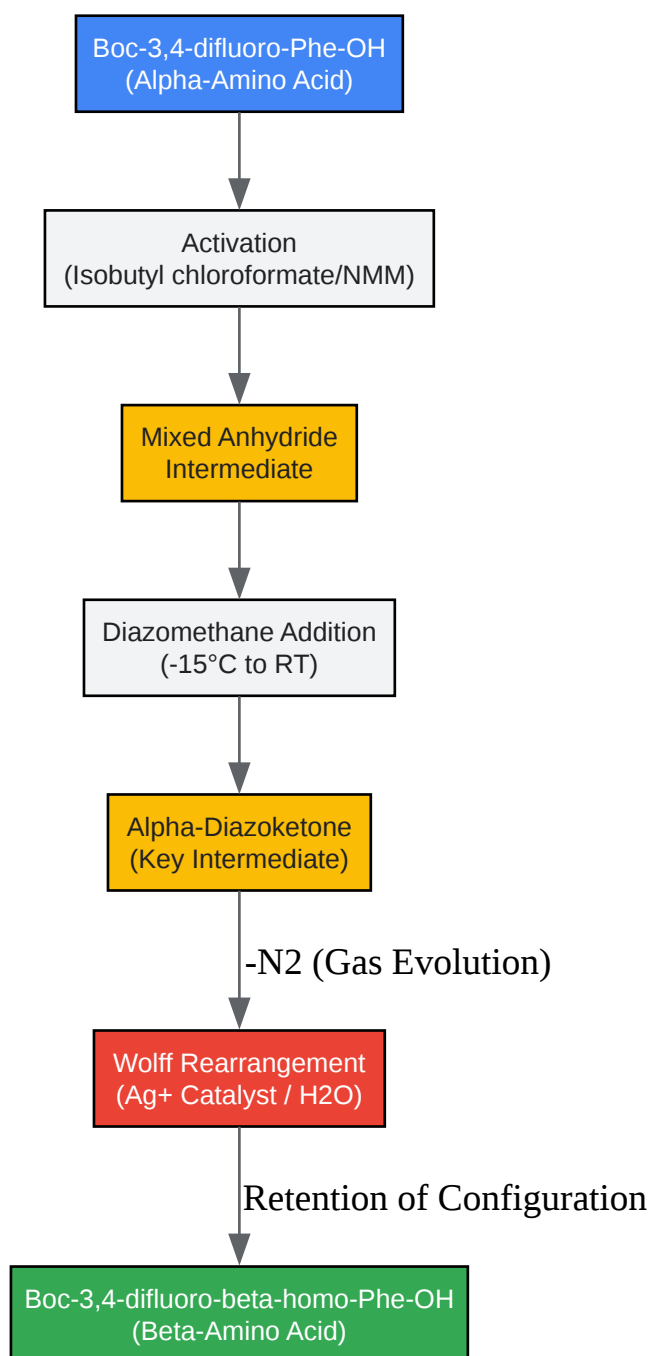
- Observation: Vigorous evolution of

gas indicates the formation of the ketene intermediate, which is immediately trapped by water to form the acid.

- Workup: Acidify to pH 2, extract with Ethyl Acetate, dry over

.

Reaction Workflow Diagram



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Figure 2: The Arndt-Eistert synthetic pathway. The Wolff rearrangement (Step 3) is the critical step ensuring backbone elongation without racemization.

Technical Applications in Drug Development[4]

Proteolytic Stability

The primary utility of introducing a

-amino acid is the "stealth" effect against peptidases. Human proteases (e.g., chymotrypsin, pepsin) have evolved to recognize the

-peptide backbone. The additional methylene group in 3,4-difluoro-

-homophenylalanine disrupts the scissile bond geometry, rendering the peptide bond essentially uncleavable by standard enzymes.

The "Fluorine Effect" in Binding

The 3,4-difluoro substitution is not random; it serves two distinct bioisosteric functions:

- **Electronic Modulation:** The fluorine atoms pull electron density from the aromatic ring (inductive effect), making the ring electron-poor. This strengthens
-
stacking interactions with electron-rich residues (like Trp or Tyr) in the target receptor binding pocket [1].
- **Metabolic Blocking:** Positions 3 and 4 on the phenyl ring are primary sites for Phase I metabolic oxidation (hydroxylation). Fluorine substitution at these sites effectively blocks this degradation pathway, extending the drug's half-life (
).

Conformational Control

-amino acids are known to promote the formation of stable secondary structures known as foldamers. Specifically,

-amino acids tend to stabilize a 14-helix structure in peptides. The inclusion of the difluorophenyl side chain adds a "gauche effect" (due to the C-F bond), which can further rigidify the backbone and lock the peptide into a bioactive conformation, reducing the entropic penalty of binding [2].

References

- Müller, K., Faeh, C., & Diederich, F. (2007). Fluorine in Pharmaceuticals: Looking Beyond Intuition. Science. [\[Link\]](#)

- Seebach, D., & Gardiner, J. (2008).

-Peptidic Peptidomimetics. Accounts of Chemical Research. [[Link](#)]

- Podlech, J., & Seebach, D. (1995).[2] The Arndt-Eistert Reaction in Peptide Chemistry: A Facile Access to Homopeptides. Angewandte Chemie International Edition. [[Link](#)]
- PubChem Compound Summary. (2023). 3,4-Difluoro-L-phenylalanine (Parent Structure Data).[3][1] National Library of Medicine. [[Link](#)]

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Sources

- 1. Boc-3,4-difluoro-L-phenylalanine | C₁₄H₁₇F₂NO₄ | CID 7020829 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Arndt-Eistert Synthesis [organic-chemistry.org]
- 3. 3,4-Difluoro-L-phenylalanine | C₉H₉F₂NO₂ | CID 716295 - PubChem [pubchem.ncbi.nlm.nih.gov]
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